

Personal protective equipment for handling Tovopyrifolin C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tovopyrifolin C*

Cat. No.: *B044748*

[Get Quote](#)

Essential Safety and Handling Guide for Tovopyrifolin C

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, storage, and disposal of **Tovopyrifolin C**. As a complete, specific Safety Data Sheet (SDS) for **Tovopyrifolin C** is not readily available, this guide is based on the chemical structure, information on structurally related compounds, and general laboratory safety principles. A thorough risk assessment should be conducted by the user before commencing any work.

Compound Information

Tovopyrifolin C is a xanthone derivative. While specific toxicity data is unavailable, compounds of this class and those with phenolic hydroxyl groups should be handled with care, assuming they may be irritants and potentially harmful.

Identifier	Value
IUPAC Name	1,3,5-trihydroxy-2-methoxy-9H-xanthen-9-one[1]
CAS Number	34211-53-5[1]
Molecular Formula	C14H10O6[1]
Molecular Weight	274.23 g/mol [1]
Appearance	Solid (presumed)
Storage	Store at 0-8 °C[1]

Hazard Identification and Precautionary Measures

Given the absence of specific hazard data for **Tovopyrifolin C**, a precautionary approach is mandatory. The following potential hazards are inferred from the chemical structure and data on related compounds.

Hazard Class	Precautionary Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Assumed to be harmful. Avoid ingestion, skin contact, and inhalation of dust.
Skin Corrosion/Irritation	Phenolic groups can be irritating to the skin. Wear appropriate gloves and lab coat.
Eye Damage/Irritation	Assumed to be an eye irritant. Wear safety glasses or goggles.
Carcinogenicity/Mutagenicity	No data available. Handle as an unknown compound and minimize exposure.

General Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling compounds with unknown toxicological profiles.

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	Protects against splashes and airborne particles.
Hand Protection	Nitrile gloves. Inspect prior to use and change frequently.	Provides a barrier against skin contact.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use a properly fitted, air-purifying or air-fed respirator if engineering controls are insufficient to maintain airborne concentrations at a low level or if irritation is experienced.	Minimizes inhalation of airborne particles.

Handling and Storage

4.1. Engineering Controls:

- Work in a well-ventilated area, preferably a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are close to the workstation location.

4.2. Safe Handling Procedures:

- Preparation: Before opening the container, ensure all necessary PPE is donned. Prepare your workspace in a fume hood.

- Weighing: If weighing the solid, do so in a fume hood or a ventilated balance enclosure to minimize dust inhalation.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- General Use: Avoid contact with skin and eyes. Do not breathe dust.
- After Handling: Wash hands thoroughly after handling, even if gloves were worn.

4.3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Recommended storage temperature is between 0-8°C.^[1]
- Keep away from strong oxidizing agents.

Accidental Release and First Aid Measures

5.1. Accidental Release:

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Containment: Sweep up the spilled solid, avoiding dust generation. Place in a suitable, closed container for disposal.
- Cleaning: Clean the affected area thoroughly with a suitable solvent (e.g., ethanol or acetone) followed by soap and water.

5.2. First Aid:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation persists.

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Get medical attention.

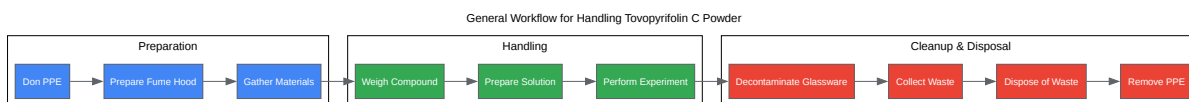
Disposal Plan

Dispose of **Tovopyrifolin C** and its containers in accordance with all local, regional, and national regulations.

- Waste Characterization: The waste should be considered as chemical waste.
- Containerization: Collect waste in a clearly labeled, sealed container.
- Disposal Route: Dispose of contents/container to an approved waste disposal plant. Do not allow product to enter drains.

Experimental Workflow

The following diagram outlines a general workflow for handling a powdered chemical substance like **Tovopyrifolin C**.



[Click to download full resolution via product page](#)

Caption: General laboratory workflow for handling powdered **Tovopyrifolin C**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tovopyrifolin C 97% | CAS: 34211-53-5 | AChemBlock [achemblock.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Tovopyrifolin C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044748#personal-protective-equipment-for-handling-tovopyrifolin-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com